Comprehensive Theoretical & Computational Profiling: 2-(Methylthio)pyrimidine-5-carbaldehyde[1]

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Compound of Interest

Compound Name:	*2-(Methylthio)pyrimidine-5-carbaldehyde*
CAS No.:	*90905-31-0*
Cat. No.:	*B3023097*

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Executive Summary & Strategic Importance

2-(Methylthio)pyrimidine-5-carbaldehyde is a "linchpin" intermediate in the synthesis of bio-active heterocycles, particularly kinase inhibitors (e.g., p38 MAPK, MAT2A) and antifolates.[1] Its structure features three distinct reactive centers:

- The Electrophilic Formyl Group (C5-CHO): Prime target for condensation reactions (Knoevenagel, Wittig) to build scaffold complexity.
- The Leaving Group Potential (C2-SMe): The methylthio group can be displaced by nucleophiles (amines, hydrazines) via

  , allowing late-stage diversification.
- The Pyrimidine Core: An electron-deficient aromatic system capable of

  -stacking interactions in protein binding pockets.[1]

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This guide outlines the standard operating procedures (SOPs) for characterizing this molecule using Density Functional Theory (DFT), spectroscopic prediction, and molecular docking.

Computational Methodology Framework

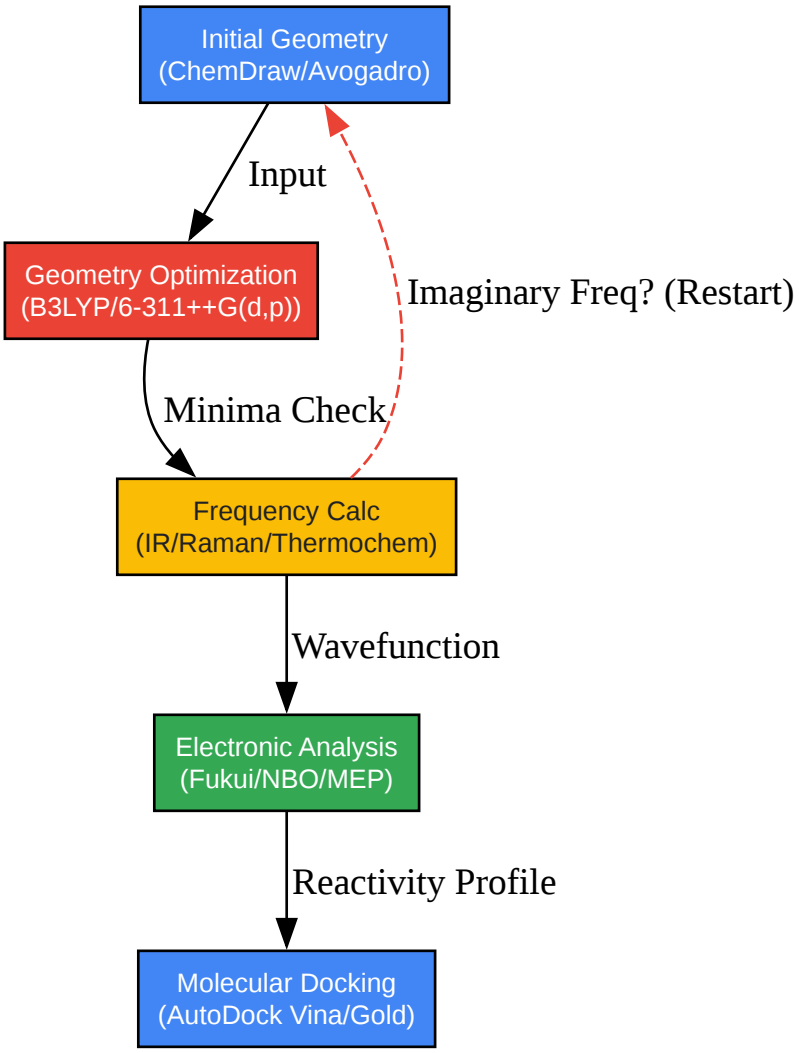
To ensure scientific rigor, the following computational levels of theory are recommended. These protocols balance accuracy with computational cost, validated against similar heterocyclic systems.

Parameter	Recommended Setting	Rationale
Software	Gaussian 16 / ORCA 5.0	Industry standards for DFT and electronic structure analysis.[1]
Functional	B3LYP or B97X-D	B3LYP is the benchmark for geometry; B97X-D includes dispersion corrections critical for -stacking analysis.[1]
Basis Set	6-311++G(d,p)	Triple- quality with diffuse functions (++) to accurately model the lone pairs on Sulfur and Oxygen.[1]
Solvent Model	IEF-PCM	Implicit solvation (Water, DMSO, Methanol) to mimic experimental synthesis and biological environments.
Vibrational Analysis	Harmonic Approx.	Essential to confirm minima (zero imaginary frequencies) and predict IR/Raman spectra.

Workflow Visualization

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The following diagram illustrates the logical flow of the theoretical study, from initial geometry construction to biological application.



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Figure 1: Standard computational workflow for characterizing pyrimidine derivatives.

Structural & Electronic Analysis

Geometry and Conformation

The orientation of the S-Methyl group relative to the pyrimidine ring is critical.[1] Theoretical studies on similar 2-methylthio-pyrimidines suggest the S-Me group prefers a planar conformation (

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symmetry) to maximize

conjugation between the sulfur lone pair and the pyrimidine ring.[1]

- Key Bond Lengths (Predicted):
  - : ~1.75 Å (Partial double bond character).[1]
  - : ~1.47 Å.[1]
  - : ~1.21 Å.

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a direct indicator of chemical stability and reactivity.

- HOMO: Predominantly localized on the Sulfur atom and the pyrimidine ring nitrogen lone pairs. This indicates the site of initial electrophilic attack or oxidation.
- LUMO: Localized on the Carbonyl carbon and the pyrimidine ring carbons, highlighting the susceptibility to nucleophilic attack (e.g., by amines in drug synthesis).

Molecular Electrostatic Potential (MEP)

Mapping the electrostatic potential onto the electron density surface reveals binding hotspots:

- Red Regions (Negative Potential): The Carbonyl Oxygen and Pyrimidine Nitrogens (N1/N3). These are H-bond acceptors in kinase hinge regions.[1]
- Blue Regions (Positive Potential): The Aldehyde Hydrogen and the Methyl hydrogens.
- Application: In docking studies, the N1/N3 atoms often serve as critical anchor points for hydrogen bonding with backbone amides (e.g., Valine or Methionine residues in kinase active sites).

Spectroscopic Profiling (Predictive)

To validate the theoretical model against experimental data, the following spectroscopic markers are used.

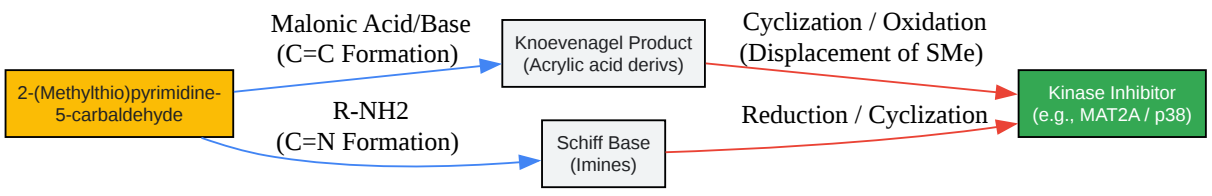
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Spectroscopy	Signal	Predicted Range / Value	Assignment
IR (Vibrational)		1680–1710	Strong aldehyde stretch.[1]
	1550–1580	Pyrimidine ring breathing.[1]	
1H NMR		9.8 – 10.1 ppm	Singlet, highly deshielded aldehyde proton.[1]
	2.5 – 2.7 ppm	Singlet, methyl protons adjacent to sulfur.[1]	
Pyrimidine H	8.8 – 9.2 ppm	Singlet (H4/H6), aromatic region.	
13C NMR		185 – 190 ppm	Carbonyl carbon.
	170 – 175 ppm	Quaternary carbon attached to S.	

Note: NMR shifts should be calculated using the GIAO (Gauge-Independent Atomic Orbital) method with TMS as a reference.

Reactivity & Synthesis Pathways

The theoretical reactivity correlates directly with the molecule's utility in drug synthesis. The aldehyde is the primary handle for chain extension, while the methylthio group is a "safety catch" leaving group.



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Figure 2: Synthetic divergence from the aldehyde core. Blue arrows denote aldehyde reactivity; Red arrows denote SMe displacement.[1]

Nucleophilic Aromatic Substitution ( )

Theoretical transition state calculations often show that oxidation of the sulfide (-SMe) to sulfone (-SO2Me) significantly lowers the activation energy for nucleophilic displacement.[1]

- Protocol: Calculate the Transition State (TS) energy for amine attack at C2.
- Observation: The LUMO coefficient at C2 increases upon oxidation to sulfone, making the displacement by amines (to form 2-amino-pyrimidines) kinetically favorable.[1]

Case Study: Molecular Docking in Drug Discovery

This molecule is a scaffold for inhibitors of MAT2A (Methionine Adenosyltransferase 2A) and p38 MAPK.

Docking Protocol

- Protein Prep: Retrieve PDB structure (e.g., PDB ID: 6CKX for MAT2A or 1A9U for p38). Remove water, add polar hydrogens.
- Ligand Prep: Optimize ligand geometry at B3LYP/6-31G(d). Set rotatable bonds (CHO, SMe).
- Grid Generation: Center grid box on the ATP-binding pocket.[1]
- Interaction Analysis:
  - H-Bonding: The pyrimidine N1 acts as an acceptor for the backbone NH of the hinge region (e.g., Met109 in p38).
  - Hydrophobic: The 2-SMe group often occupies a small hydrophobic "gatekeeper" pocket, improving selectivity over other kinases.[1]

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